

Alk2-IN-2 degradation products and their effects

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Alk2-IN-2

Cat. No.: B2724169

[Get Quote](#)

Technical Support Center: Alk2-IN-2

Disclaimer: Information regarding the specific degradation products of **Alk2-IN-2** and their biological effects is not currently available in publicly accessible scientific literature. This guide provides information on the known characteristics of **Alk2-IN-2** and offers general troubleshooting advice for its use in research settings.

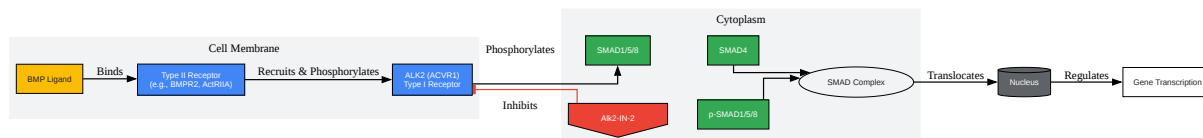
Product Information and Properties

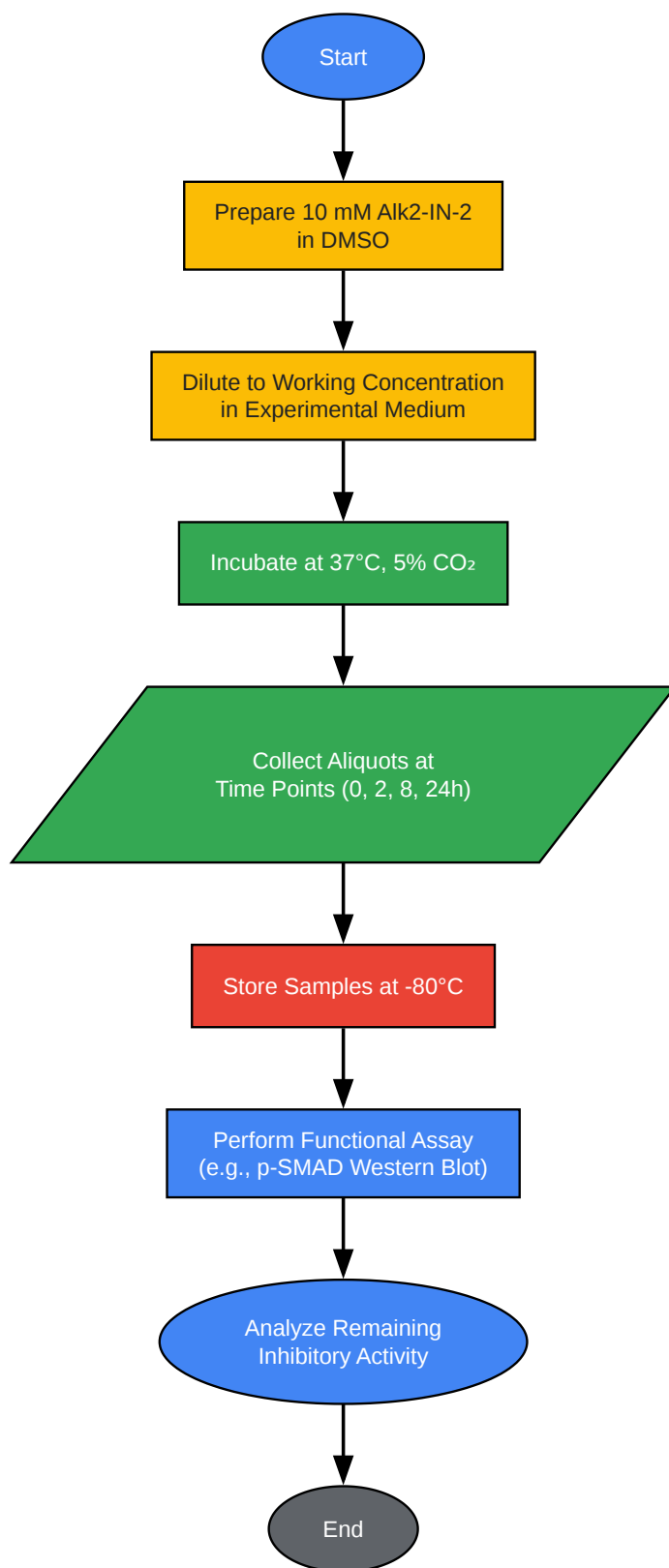
Alk2-IN-2 is a potent and selective inhibitor of Activin receptor-like kinase 2 (ALK2), also known as ACVR1.[1][2] It demonstrates high selectivity for ALK2 over other related kinases, such as ALK3.[1][2] Below is a summary of its key properties based on available data.

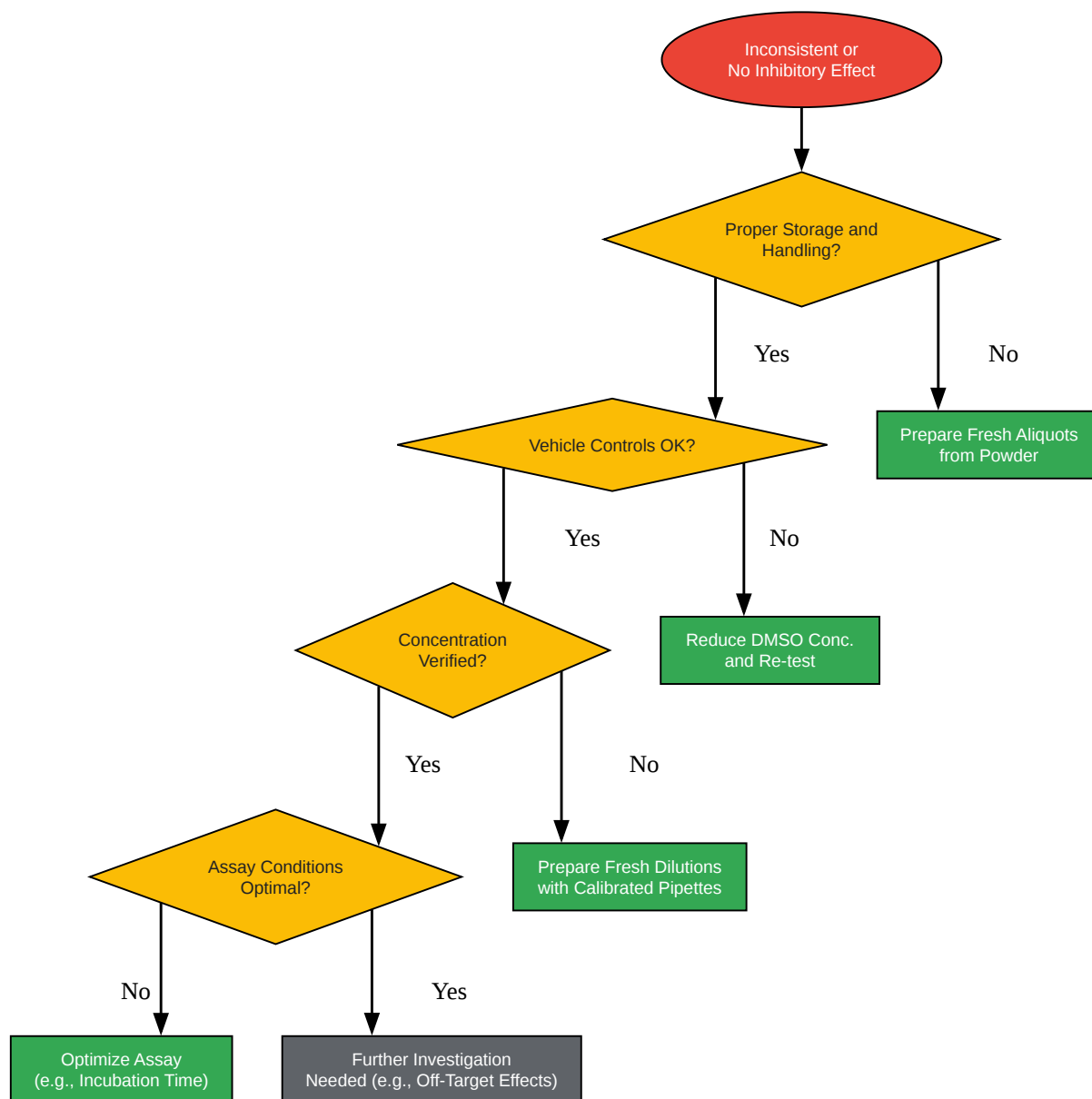
Property	Value	Source
Molecular Formula	C ₂₈ H ₂₇ N ₅ O ₂ S	MedChemExpress
Molecular Weight	497.61 g/mol	MedChemExpress
IC ₅₀ (ALK2)	9 nM	[1][2]
Solubility in DMSO	≥ 112.5 mg/mL (≥ 226.1 mM)	[2]
Appearance	Light yellow to yellow solid	MedChemExpress
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (in DMSO)	-80°C for up to 2 years; -20°C for up to 1 year	[1]

ALK2 Signaling Pathway

Alk2-IN-2 targets ALK2, a type I receptor in the Bone Morphogenetic Protein (BMP) signaling pathway. This pathway is crucial for various cellular processes, including differentiation, proliferation, and apoptosis. The diagram below illustrates a simplified representation of the canonical BMP/ALK2 signaling pathway.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. ALK2-IN-2 | ALK | TGF-beta/Smad | TargetMol [targetmol.com]
- To cite this document: BenchChem. [ALK2-IN-2 degradation products and their effects]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2724169#alk2-in-2-degradation-products-and-their-effects]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com